

A Comprehensive Technical Guide to Potassium Antimonate Trihydrate for Scientific Research

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Compound of Interest

Compound Name: *Potassium antimonate trihydrate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Potassium Antimonate Trihydrate**, a crucial inorganic compound in various scientific applications. Below, you will find detailed information on its nomenclature, physicochemical properties, and established experimental protocols, presented in a clear and accessible format for laboratory professionals.

Nomenclature and Synonyms

Potassium Antimonate Trihydrate is known by several names in scientific literature and commercial listings. Understanding these synonyms is essential for comprehensive literature searches and material sourcing. The compound's formal IUPAC name is Potassium hexahydroxoantimonate(V).[1] Its unique CAS Registry Number is 12208-13-8.[2]

The following table summarizes the most common synonyms for **Potassium Antimonate Trihydrate**.

Synonym	Context/Notes	References
Potassium hexahydroxoantimonate(V)	IUPAC Name	[1][2][3]
Potassium pyroantimonate	A widely used common and historical name.[2][4]	[2][4][5][6]
Potassium antimonate, hydrated	A general term indicating the presence of water molecules. [1][2]	[1][2]
Potassium pyroantimonate trihydrate	Specifies the trihydrate form.	[2][3][5][6]
Potassium acid pyroantimonate	An older term, sometimes used interchangeably.	[2]
Antimony potassium hydroxide	Descriptive name based on its constituent ions.	[6][7][8]
Antimonic acid, monopotassium salt	A name reflecting its acidic properties.	[6][7][8]

It is important to note that while "Potassium pyroantimonate" is a frequent synonym, the actual structure corresponds to hexahydroxoantimonate(V). The term "pyroantimonate" can sometimes refer to the dehydrated form, $K_2H_2Sb_2O_7 \cdot 4H_2O$. [9]

A related but distinct compound is Antimony potassium tartrate, also known as tartar emetic, which has a different chemical structure and applications, primarily as a historical pharmaceutical agent. [10][11]

Physicochemical Properties

The following table outlines the key quantitative data for **Potassium Antimonate Trihydrate**, facilitating its use in experimental design.

Property	Value	References
CAS Registry Number	12208-13-8	[2][5][6]
Molecular Formula	K[Sb(OH) ₆] (anhydrous) KSb(OH) ₆ ·3H ₂ O (trihydrate)	[1][7][12]
Molecular Weight	262.90 g/mol (anhydrous) 316.95 g/mol (trihydrate)	[1][12][13]
Appearance	White to off-white crystalline powder.[4]	[4][7][12]
Melting Point	240 °C (decomposes)	[2][3]
Solubility	Sparingly soluble in cold water, more soluble in hot water. Insoluble in ethanol.	[2][3][4]
pH	7.5 - 9.0 (20 g/L in H ₂ O at 20°C)	[2]
Storage Temperature	+5°C to +30°C	[2][3]

Experimental Protocol: Cation Localization in Biological Tissues for Electron Microscopy

Potassium antimonate is a cornerstone reagent for the ultrastructural localization of cations, particularly calcium (Ca²⁺) and sodium (Na⁺), in biological specimens.[14][15][16] The underlying principle is the formation of electron-dense precipitates when the antimonate anion reacts with these cations, allowing their visualization via transmission electron microscopy (TEM).[17][18]

Objective: To localize intracellular cations (e.g., Ca²⁺, Na⁺) in tissue samples for ultrastructural analysis.

Methodology: The Potassium Pyroantimonate-Osmium Method

This protocol is a widely cited method for cation localization.[14]

1. Reagent Preparation:

- 2% (w/v) Potassium Antimonate Solution: Dissolve 2g of **Potassium Antimonate Trihydrate** in 100 mL of boiling deionized water. Allow it to cool to room temperature. The pH should be adjusted to between 7.4 and 7.6 with 0.1M acetic acid. This solution should be prepared fresh.
- Fixative Solution: A common fixative is a mixture of glutaraldehyde and paraformaldehyde in a suitable buffer (e.g., phosphate or cacodylate buffer). The potassium antimonate solution is typically added to the fixative immediately before use.

2. Tissue Processing:

- Primary Fixation: Small tissue blocks (approx. 1 mm³) are immersed in the freshly prepared fixative containing potassium antimonate for 2-4 hours at 4°C. The aldehyde fixation cross-links proteins, preserving cellular morphology, while the antimonate precipitates cations.[\[17\]](#)
- Washing: Rinse the tissue blocks thoroughly with the buffer (without the fixative and antimonate) to remove excess reagents.
- Post-fixation: Post-fix in a buffered 1% osmium tetroxide solution, which may also contain potassium antimonate, for 1-2 hours at 4°C. Osmium tetroxide enhances contrast and preserves lipid structures.
- Dehydration: Dehydrate the tissue blocks through a graded series of ethanol or acetone (e.g., 50%, 70%, 90%, 100%).
- Infiltration and Embedding: Infiltrate the dehydrated tissue with a suitable resin (e.g., Epon, Araldite) and embed in molds. Polymerize the resin according to the manufacturer's instructions.

3. Ultrathin Sectioning and Staining:

- Cut ultrathin sections (60-90 nm) using an ultramicrotome.
- Mount the sections on copper grids.
- Optionally, stain the sections with uranyl acetate and lead citrate to enhance the contrast of cellular structures.

4. Electron Microscopy and Analysis:

- Examine the sections using a transmission electron microscope. The cation-antimonate precipitates will appear as electron-dense deposits.[\[16\]](#)

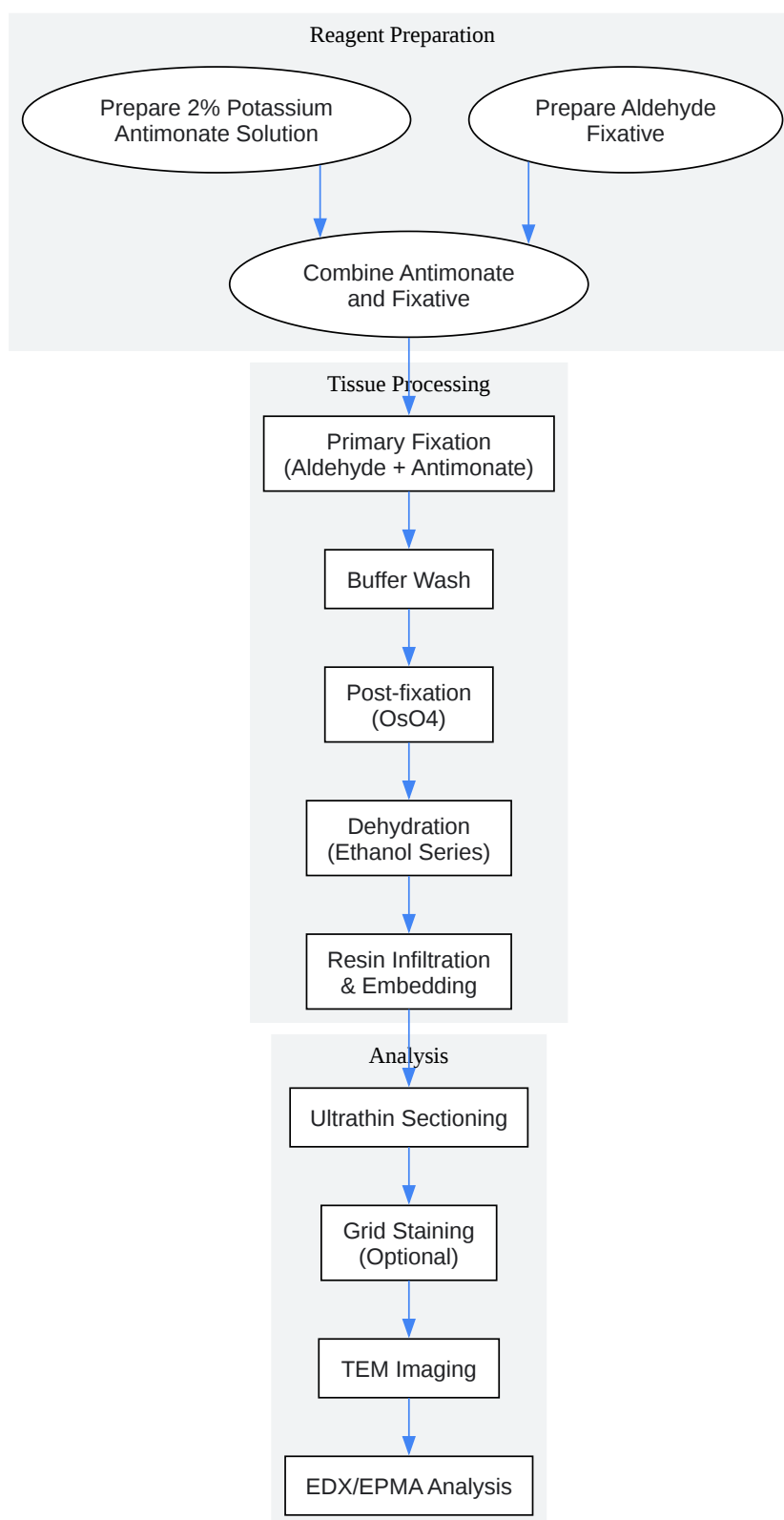
- The elemental composition of the precipitates can be confirmed using techniques such as Energy-Dispersive X-ray Spectroscopy (EDX) or Electron Probe Microanalysis (EPMA).[\[14\]](#)
[\[18\]](#)

Considerations and Limitations:

- **Specificity:** The potassium antimonate method is not strictly specific for a single cation. It can also precipitate magnesium and some biogenic amines.[\[17\]](#) Therefore, correlative analytical techniques are crucial for definitive identification of the localized ions.[\[19\]](#)
- **Ion Mobility:** There is a risk of ion redistribution during tissue processing. Rapid and efficient fixation is critical to minimize this artifact.[\[17\]](#)
- **Precipitate Formation:** The formation of precipitates can be influenced by pH, buffer composition, and the presence of other ions.[\[15\]](#)

Visualizing the Experimental Workflow

The following diagram illustrates the key stages of the potassium antimonate protocol for cation localization.



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Caption: Workflow for cation localization using the potassium antimonate method.

This technical guide provides a foundational understanding of **Potassium Antimonate Trihydrate** for its effective application in scientific research. For specific experimental adaptations, consulting the primary literature is highly recommended.

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